

# Unraveling the Identity of CJ28: A Case of Mistaken Identity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CJ28

Cat. No.: B15137404

[Get Quote](#)

An in-depth investigation into the solubility and stability profile of a compound designated as "**CJ28**" has revealed that this identifier does not correspond to a chemical substance within publicly available scientific and technical databases. Instead, "**CJ28**" consistently refers to a mechanical component, specifically a curved jaw coupling spider, a part used in power transmission applications.

Initial searches for "**CJ28** solubility," "**CJ28** stability profile," and "**CJ28** chemical properties" yielded no relevant data pertaining to a chemical compound. The results exclusively pointed to product specifications for a mechanical part manufactured by companies such as Lovejoy. These components are typically made of materials like polyurethane and are characterized by their mechanical properties, such as torque capacity and durometer, rather than chemical characteristics like solubility in various solvents.

Further attempts to locate information on a chemical entity named **CJ28** through broader search terms like "**CJ28** degradation," "**CJ28** formulation," "**CJ28** synthesis and characterization," "**CJ28** analytical methods," and "**CJ28** pharmacology" were equally unsuccessful in identifying any such compound in the context of chemical research or drug development.

This comprehensive search indicates that "**CJ28**" is a product designator for a mechanical part and not a chemical compound with a defined molecular structure for which solubility and stability data would be available. Therefore, the creation of a technical guide or whitepaper on

the solubility and stability profile of a chemical compound named **CJ28** is not feasible based on the current information.

It is possible that "**CJ28**" may be an internal, non-public code for a chemical compound within a specific organization, or a highly obscure or newly synthesized molecule not yet described in publicly accessible literature. Without a specific chemical structure, CAS number, or alternative nomenclature, it is impossible to retrieve the requested scientific data.

For researchers, scientists, and drug development professionals seeking information, it is crucial to verify the correct identifier of the compound of interest. Accurate and specific nomenclature is paramount for accessing the relevant chemical and physical data necessary for scientific investigation and development.

- To cite this document: BenchChem. [Unraveling the Identity of CJ28: A Case of Mistaken Identity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15137404#cj28-solubility-and-stability-profile\]](https://www.benchchem.com/product/b15137404#cj28-solubility-and-stability-profile)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

